

# Chemical structure and properties of 5-oxooctanoyl-CoA

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-oxooctanoyl-CoA

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## 5-Oxooctanoyl-CoA: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological significance of **5-oxooctanoyl-CoA**. Due to the limited availability of direct experimental data for this specific molecule, this guide synthesizes information from closely related compounds and general principles of acyl-CoA metabolism.

## Chemical Structure and Properties

**5-Oxooctanoyl-CoA** is a derivative of coenzyme A, featuring an eight-carbon acyl chain (octanoyl) with a ketone group at the fifth carbon position. This acyl chain is linked to the thiol group of coenzyme A via a thioester bond.

## Quantitative Data

The known and calculated physicochemical properties of **5-oxooctanoyl-CoA** are summarized in the table below. Experimental data such as melting point, boiling point, and solubility are not readily available in public databases.

| Property                       | Value  | Source                              |
|--------------------------------|--|-------------------------------------|
| Molecular Formula              | C29H48N7O18P3S   | MedchemExpress[1]                   |
| Molecular Weight               | 907.71 g/mol   | MedchemExpress[1]                   |
| Canonical SMILES               | <chem>CCCCC(=O)CCC(=O)SCCNC(=O)CCNC(=O)C(C(C)(C)COP(=O)(O)OP(=O)(O)OC[C@H]1--INVALID-LINK--N2C=NC3=C(N)N=CN=C23)O"&gt;C@HOP(=O)(O)O</chem> | Deduced                             |
| InChI Key                      | Deduced from structure   | Deduced                             |
| Topological Polar Surface Area | 406 Å <sup>2</sup>   | Calculated for 3-oxooctanoyl-CoA[2] |
| Formal Charge                  | -4   | Deduced                             |

## Experimental Protocols

Specific experimental protocols for the synthesis of **5-oxooctanoyl-CoA** are not detailed in the current literature. However, general chemo-enzymatic methods for the synthesis of acyl-CoA thioesters are well-established and can be adapted for this molecule.

## General Chemo-Enzymatic Synthesis of Acyl-CoA Thioesters

This protocol is based on methods described for the synthesis of various fatty acyl-CoA thioesters.[3][4][5]

Objective: To synthesize **5-oxooctanoyl-CoA** from 5-oxooctanoic acid and Coenzyme A.

Materials:

- 5-oxooctanoic acid

- Coenzyme A (free acid or lithium salt)
- Acyl-CoA synthetase (immobilized or in solution)[3]
- ATP (Adenosine triphosphate)
- MgCl<sub>2</sub> (Magnesium chloride)
- Triton X-100 (for enzyme solubilization, if needed)[3]
- Buffer solution (e.g., Tris-HCl, pH 7.5-8.0)
- Organic solvent (e.g., THF for activation step)
- Activating agent (e.g., N,N'-Carbonyldiimidazole)[4]
- Purification column (e.g., Octyl-Sepharose for hydrophobic chromatography)[3]

#### Methodology:

- Activation of 5-oxooctanoic acid:
  - Dissolve 5-oxooctanoic acid in an anhydrous organic solvent such as tetrahydrofuran (THF).
  - Add an activating agent like N,N'-carbonyldiimidazole to form the 5-oxooctanoyl-imidazolide.
  - Stir the reaction at room temperature to ensure complete activation.
- Enzymatic Thioesterification:
  - Prepare a solution of Coenzyme A in a suitable aqueous buffer (e.g., 0.1 M Tris-HCl, pH 8.0) containing ATP and MgCl<sub>2</sub>.
  - Add the activated 5-oxooctanoyl-imidazolide to the Coenzyme A solution.
  - Introduce acyl-CoA synthetase to catalyze the formation of the thioester bond.

- Incubate the reaction mixture at an optimal temperature for the enzyme (typically 25-37°C).
- Purification:
  - Terminate the reaction by adding an acid (e.g., citric acid) to lower the pH.
  - Purify the resulting **5-oxooctanoyl-CoA** using hydrophobic interaction chromatography on a column such as Octyl-Sepharose.[3]
  - Elute the product with an appropriate gradient of an organic solvent (e.g., isopropanol or acetonitrile) in water.
  - Lyophilize the purified fractions to obtain **5-oxooctanoyl-CoA** as a solid.
- Analysis:
  - Confirm the identity and purity of the product using techniques such as HPLC, mass spectrometry, and NMR spectroscopy.



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A generalized workflow for the chemo-enzymatic synthesis of **5-oxooctanoyl-CoA**.

## Biological Role and Metabolic Pathways

Acyl-CoA molecules are central intermediates in metabolism, participating in both the breakdown of fatty acids for energy (catabolism) and the synthesis of complex lipids (anabolism).[6][7]

## General Function of Oxo-Acyl-CoAs

Oxo-acyl-CoAs are intermediates in several metabolic pathways. For instance, 3-oxoacyl-CoAs are standard intermediates in the beta-oxidation of fatty acids.[8] The position of the oxo group

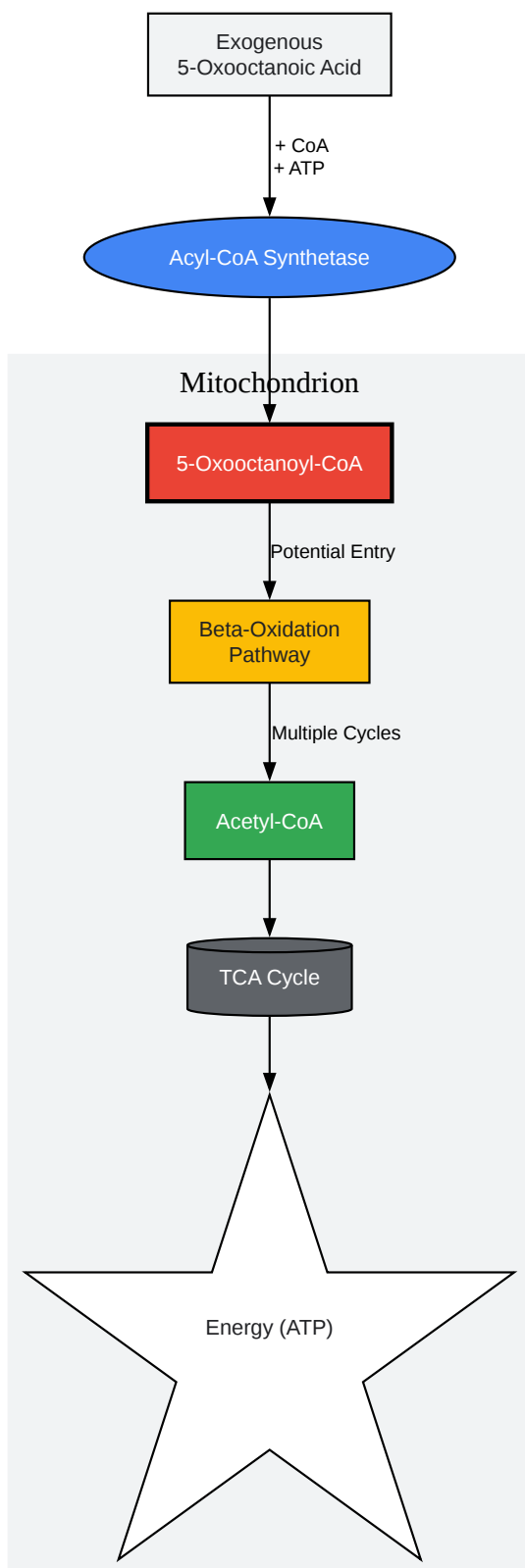
determines the specific pathway in which the molecule is involved. While **5-oxooctanoyl-CoA** is not a direct intermediate in the canonical beta-oxidation spiral, it could potentially arise from alternative fatty acid oxidation pathways or the metabolism of specific dietary lipids.

Acyl-CoA thioesterases are enzymes that can hydrolyze acyl-CoAs to the free fatty acid and coenzyme A, thereby regulating the intracellular levels of these molecules.<sup>[9]</sup>

## Potential Metabolic Fate of 5-Oxooctanoyl-CoA

The metabolic fate of **5-oxooctanoyl-CoA** has not been explicitly described. However, based on the principles of fatty acid metabolism, it could potentially be metabolized through the beta-oxidation pathway. Fatty acid oxidation is a major source of metabolic energy, particularly during fasting or exercise.<sup>[10]</sup> This process occurs within the mitochondria and peroxisomes and involves the sequential cleavage of two-carbon units from the acyl chain.<sup>[10][11]</sup>

The diagram below illustrates a hypothetical integration of **5-oxooctanoyl-CoA** into the general fatty acid beta-oxidation pathway.



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A potential metabolic pathway for **5-oxooctanoyl-CoA** in cellular energy production.

In this proposed pathway, 5-oxooctanoic acid is first activated to **5-oxooctanoyl-CoA**. It could then potentially enter the mitochondrial beta-oxidation pathway, where it would be further metabolized to yield acetyl-CoA. The acetyl-CoA would then enter the tricarboxylic acid (TCA) cycle for the production of ATP.[12]

## Conclusion

**5-Oxooctanoyl-CoA** is a specific acyl-CoA derivative for which direct experimental data is limited. However, by understanding its chemical structure and the well-established biochemistry of related acyl-CoAs, we can infer its properties and potential biological roles. Further research is needed to elucidate the specific metabolic pathways involving **5-oxooctanoyl-CoA** and to determine its significance in physiology and disease. The experimental protocols and metabolic frameworks presented in this guide provide a foundation for future investigations into this molecule.

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- To cite this document: BenchChem. [Chemical structure and properties of 5-oxooctanoyl-CoA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15546814#chemical-structure-and-properties-of-5-oxooctanoyl-coa]

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